

physical and chemical properties of Chlorobenzene-d5

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Compound of Interest

Compound Name: Chlorobenzene-d5

Cat. No.: B046527

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An In-depth Technical Guide to Chlorobenzene-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental applications, and safety protocols for **Chlorobenzene-d5** (Pentadeuterochlorobenzene). This deuterated aromatic compound is a valuable tool in various scientific disciplines, particularly in analytical and synthetic chemistry.

Core Properties of Chlorobenzene-d5

Chlorobenzene-d5 is a deuterated form of chlorobenzene where five hydrogen atoms on the benzene ring have been replaced with deuterium atoms.^[1] This isotopic substitution makes it a useful standard in mass spectrometry and a solvent in NMR spectroscopy.^{[2][3]}

Physical and Chemical Data

The fundamental physical and chemical properties of **Chlorobenzene-d5** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₆ D ₅ Cl	[4]
Molecular Weight	117.59 g/mol	[1][4]
Appearance	Colorless liquid	[5][6]
Density	1.157 g/mL at 25 °C	[1][3][5]
Boiling Point	130-130.5 °C	[1][3][5]
Melting Point	-45.1 °C	[7]
Flash Point	24.0 °C (75.2 °F) - closed cup	[1][3]
Refractive Index	n ₂₀ /D 1.522	[1][3][5]
Water Solubility	0.49 g/L at 20 °C (Not miscible)	[7][8]
Isotopic Purity	≥99 atom % D	[1][3]

Table 2: Identification and Safety Information

Identifier/Parameter	Value	Reference
CAS Number	3114-55-4	[1][4]
EC Number	221-482-0	[1]
UN Number	1134	[3][9]
Hazard Class	3 (Flammable liquids)	[1][9]
GHS Pictograms	Flame, Exclamation mark, Environment	[1]
Signal Word	Warning	[1][2]
Hazard Statements	H226 (Flammable liquid and vapor), H315 (Causes skin irritation), H332 (Harmful if inhaled), H411 (Toxic to aquatic life with long lasting effects)	[1][10]

Spectroscopic Information

The isotopic labeling of **Chlorobenzene-d5** provides a distinct mass shift (M+5) compared to its non-deuterated counterpart, which is fundamental for its use as an internal standard in mass spectrometry.[1][3] In Nuclear Magnetic Resonance (NMR) spectroscopy, it can be used as a deuterated solvent.[2] Studies have utilized ¹H NMR and ²H NMR spectra of **Chlorobenzene-d5** in liquid crystal solvents to determine the quadrupolar coupling constants and asymmetry parameters for the deuterons.[1][3][11]

Key Applications and Experimental Protocols

Chlorobenzene-d5's primary applications stem from its isotopic purity and physical properties. It serves as a crucial material in proteomics research, environmental analysis, and as a synthetic intermediate.[2][4]

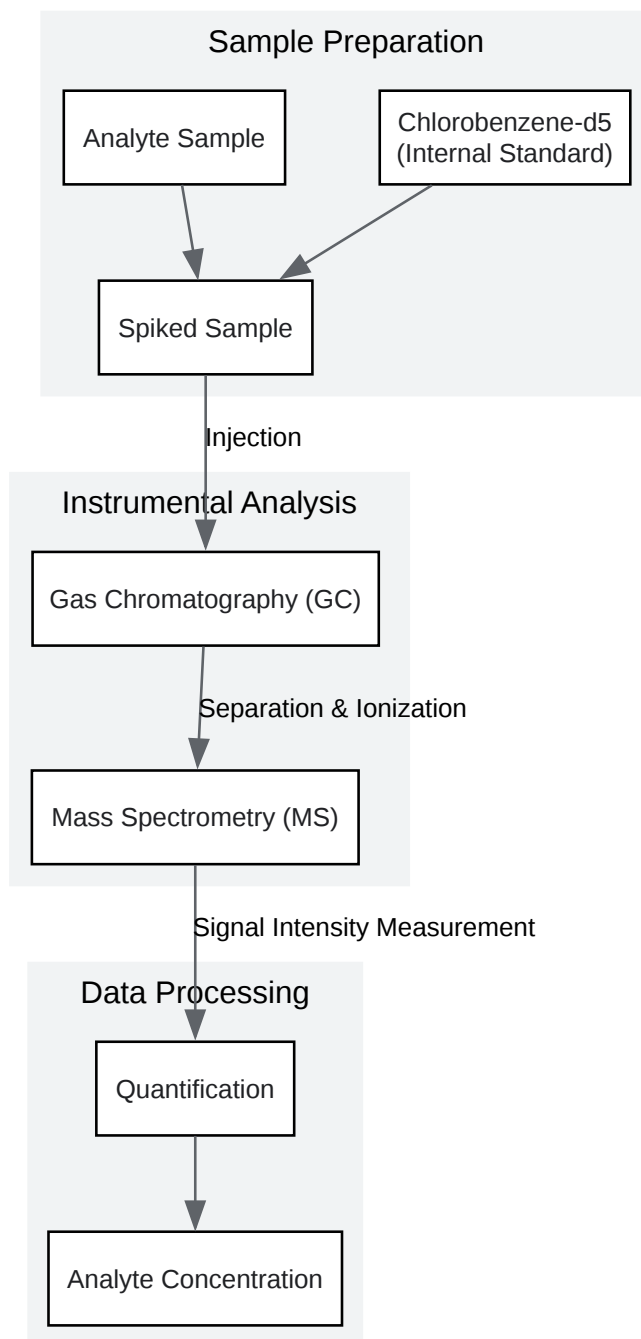
Use as an Internal Standard in GC/MS Analysis

Chlorobenzene-d5 is frequently used as an internal standard for the analysis of high molecular weight and low volatility compounds in thermal desorption/gas chromatography/mass spectrometry (TD/GC/MS).^{[1][3][11]}

Methodology:

- **Standard Preparation:** A known concentration of **Chlorobenzene-d5** is added to each sample and calibration standard.
- **Sample Introduction:** The sample is introduced into the GC system, where it is vaporized and separated based on the components' boiling points and interactions with the stationary phase.
- **Mass Spectrometry Detection:** As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of the ions is measured.
- **Quantification:** The signal intensity of the analyte is normalized to the signal intensity of the **Chlorobenzene-d5** internal standard. This ratio is then used to determine the concentration of the analyte in the sample by comparing it to a calibration curve.

Workflow for GC/MS Analysis with Chlorobenzene-d5 Internal Standard

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Caption: Workflow for using **Chlorobenzene-d5** as an internal standard in GC/MS.

Use as a Deuterated Solvent in NMR Spectroscopy

Deuterated solvents are essential in NMR spectroscopy to avoid interference from proton signals of the solvent.^[12] **Chlorobenzene-d5** can be used in this capacity, particularly for analytes that are soluble in it.^[2]^[13]

Methodology:

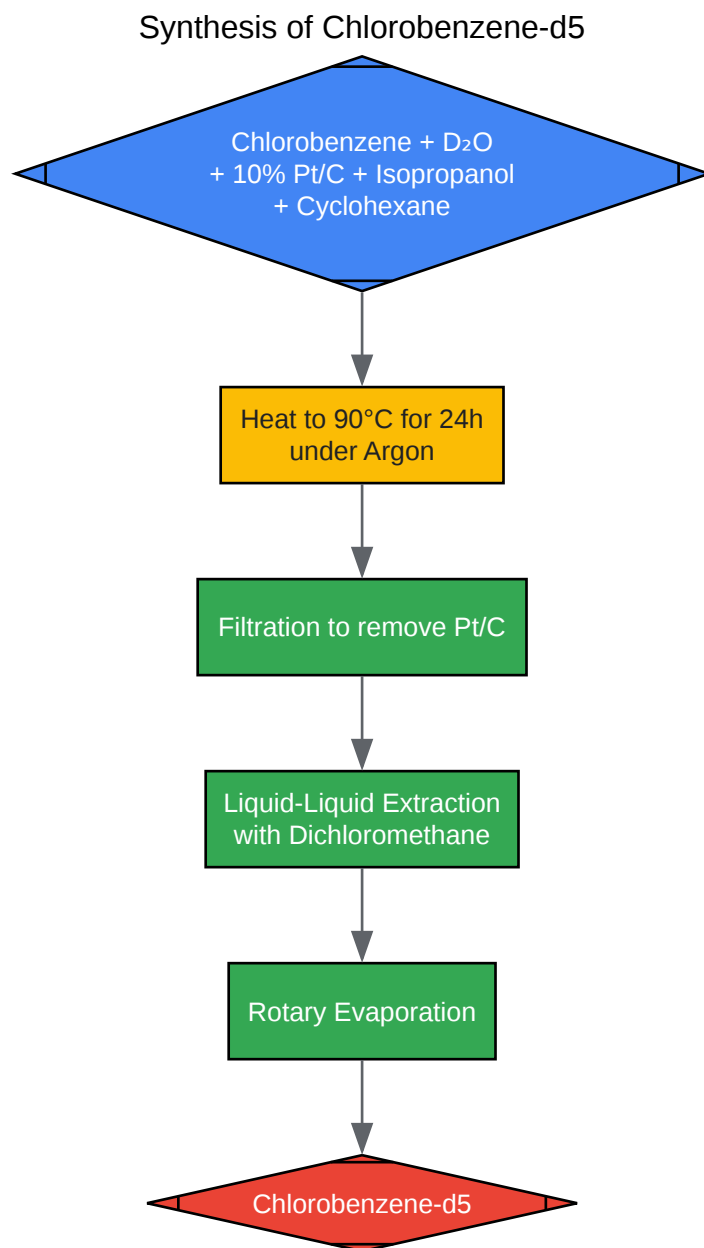
- **Sample Preparation:** The analyte of interest is dissolved in **Chlorobenzene-d5**.
- **NMR Analysis:** The sample is placed in an NMR spectrometer. The absence of protons in the solvent allows for a clear spectrum of the analyte.
- **Data Interpretation:** The resulting spectrum is analyzed to determine the structure and properties of the analyte.

Synthesis of Chlorobenzene-d5

One reported method for the synthesis of **Chlorobenzene-d5** involves a platinum-on-carbon catalyzed hydrogen-deuterium exchange reaction.^[14]

Reaction Protocol:

- **Reactant Mixture:** Chlorobenzene, deuterium water (D₂O), 10% platinum on carbon, isopropanol, and cyclohexane are combined in a reaction flask.^[14]
- **Inert Atmosphere:** The air in the reaction system is replaced with an inert gas, such as argon.^[14]
- **Heating:** The mixture is heated to 90 °C for 24 hours.^[14]
- **Workup:** After cooling, the catalyst is removed by filtration. Dichloromethane is added to separate the organic and aqueous layers. The organic layer is collected and the solvent is removed by rotary evaporation to yield the deuterated chlorobenzene product.^[14]



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Caption: A simplified workflow for the synthesis of **Chlorobenzene-d5**.

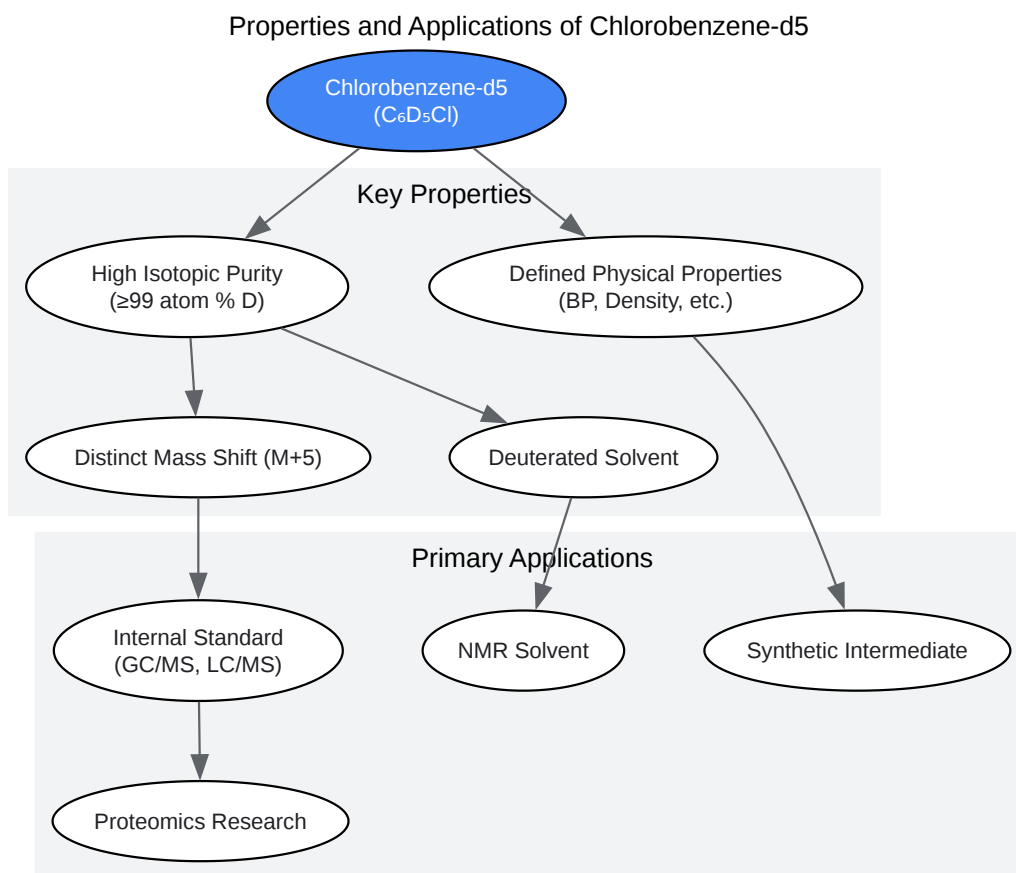
Safety and Handling

Chlorobenzene-d5 is a flammable liquid and should be handled with appropriate safety precautions.[\[1\]](#)[\[7\]](#)

- Handling: Ensure good ventilation and exhaustion at the workplace.[\[15\]](#) Keep away from ignition sources and prevent the formation of aerosols.[\[7\]](#)[\[15\]](#) Use personal protective equipment, including safety goggles, chemical-resistant gloves, and respiratory protection if necessary.[\[7\]](#)[\[9\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[\[7\]](#)[\[15\]](#) Protect from electrostatic charges.[\[15\]](#)
- Disposal: Dispose of contaminated material as hazardous waste according to local regulations.[\[9\]](#)[\[15\]](#) Do not allow it to enter sewers or surface water.[\[7\]](#)[\[15\]](#)

Logical Relationships of Chlorobenzene-d5

The properties and applications of **Chlorobenzene-d5** are interconnected, making it a versatile chemical for various research applications.



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